

Technical Support Center: OPC-4392 Clinical Development

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Compound of Interest

Compound Name: OPC 4392 hydrochloride

Cat. No.: B15616201

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This technical support center provides researchers, scientists, and drug development professionals with information regarding the clinical development of the investigational antipsychotic agent OPC-4392.

Frequently Asked Questions (FAQs)

Q1: Why was the clinical development of OPC-4392 terminated?

The clinical development of OPC-4392 was terminated primarily due to its complex pharmacological profile and resulting clinical effects. OPC-4392 acts as a presynaptic dopamine autoreceptor agonist and a postsynaptic D2 receptor antagonist.^[1] This dual mechanism of action, while showing some potential for treating negative symptoms of schizophrenia, was associated with an exacerbation of positive symptoms in some patients.^[1] The concern was that the higher intrinsic activity and lower relative antagonist activity of OPC-4392 might lead to a clinically suboptimal improvement in positive symptoms, a critical aspect of treating schizophrenia.^[2]

Q2: What was the proposed mechanism of action for OPC-4392?

OPC-4392 is a quinolinone derivative that acts as a partial agonist at the dopamine D2 receptor.[3][4] Specifically, it functions as an agonist at presynaptic D2 autoreceptors and an antagonist at postsynaptic D2 receptors.[1][4] The agonistic activity at presynaptic autoreceptors was intended to reduce dopamine synthesis and release, a mechanism thought to be beneficial for psychotic symptoms. The antagonistic activity at postsynaptic D2 receptors is a common feature of many antipsychotic drugs, aimed at blocking excessive dopamine signaling.

Q3: What were the key findings from the Phase 1 clinical trial of OPC-4392?

A Phase 1 study in seven healthy male volunteers provided initial safety, tolerability, and pharmacokinetic data. The main reported clinical symptoms were dose-dependent and included sleepiness, weakness, fatigability, heavy-headedness, disturbance of concentration, and nausea. The upper limit of the tolerated dose in healthy volunteers was considered to be 5 mg. Endocrinological assessment showed a dose-dependent decrease in serum prolactin levels. The pharmacokinetic profile was characterized by a slow time to maximum concentration (Tmax) of 4-6 hours and a long biological half-life of 56-88 hours.

Q4: Was OPC-4392 effective for negative symptoms of schizophrenia?

An open-label study suggested that OPC-4392 might have some efficacy in treating the negative symptoms of schizophrenia.[3] However, these findings were preliminary and needed confirmation in larger, controlled clinical trials. The exacerbation of positive symptoms observed in some cases ultimately outweighed the potential benefits for negative symptoms.[1]

Quantitative Data Summary

Due to the early termination of its clinical development, extensive quantitative data from large-scale efficacy trials of OPC-4392 in patients with schizophrenia are not publicly available. The following table summarizes the key pharmacokinetic and pharmacodynamic findings from the Phase 1 study in healthy volunteers.

Parameter	Value	Reference
Pharmacokinetics		
Time to Maximum Concentration (Tmax)	4 - 6 hours	
Biological Half-life ($t_{1/2}$)	56 - 88 hours	
Pharmacodynamics		
Effect on Serum Prolactin	Dose-dependent decrease	
Safety and Tolerability		
Maximum Tolerated Dose (Healthy Volunteers)	5 mg	
Common Adverse Events	Sleepiness, weakness, fatigability, heavy headedness, disturbance of concentration, nausea	

Experimental Protocols

Detailed experimental protocols for the OPC-4392 clinical trials are not publicly available. However, a typical Phase II or III clinical trial protocol for an investigational antipsychotic drug would include the following key components for assessing efficacy and safety.

Representative Experimental Protocol: Assessment of an Investigational Antipsychotic

- Study Design:** A multicenter, randomized, double-blind, placebo-controlled, parallel-group study.
- Participant Population:** Adult patients (18-65 years) with a confirmed diagnosis of schizophrenia according to DSM-5 criteria, experiencing an acute exacerbation of psychotic symptoms.
- Intervention:**

- Investigational Drug Group: Fixed or flexible dose of the investigational antipsychotic (e.g., OPC-4392).
- Placebo Group: Matching placebo.
- Active Comparator Group (Optional): A standard-of-care antipsychotic (e.g., olanzapine, risperidone).

4. Efficacy Assessments:

- Primary Endpoint: Change from baseline in the Positive and Negative Syndrome Scale (PANSS) total score at the end of the treatment period (e.g., 6 or 8 weeks).[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Secondary Endpoints:
 - Change from baseline in PANSS positive and negative subscale scores.
 - Change from baseline in the Clinical Global Impression - Severity (CGI-S) and - Improvement (CGI-I) scales.
 - Responder analysis (e.g., percentage of patients with $\geq 30\%$ reduction in PANSS total score).

5. Safety and Tolerability Assessments:

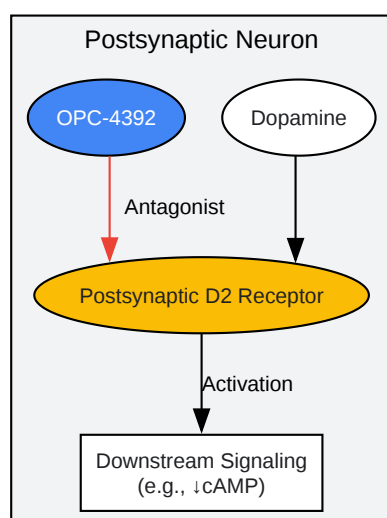
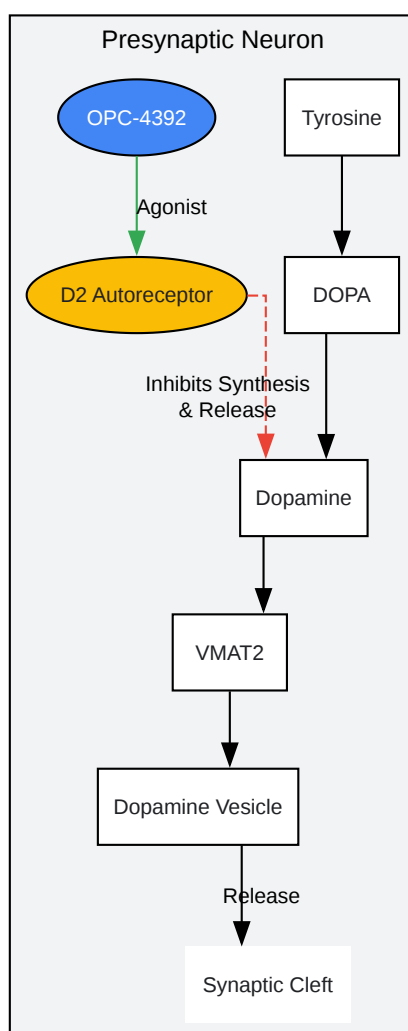
- Monitoring and recording of all adverse events (AEs) and serious adverse events (SAEs).
- Vital signs, weight, and body mass index (BMI).
- Electrocardiograms (ECGs).
- Laboratory safety tests (hematology, clinical chemistry, urinalysis).
- Assessment of extrapyramidal symptoms (EPS) using scales such as the Simpson-Angus Scale (SAS), Barnes Akathisia Rating Scale (BARS), and Abnormal Involuntary Movement Scale (AIMS).

- Monitoring of prolactin levels.

6. Assessment Schedule: Efficacy and safety assessments are typically performed at baseline and at regular intervals throughout the study (e.g., weekly for the first few weeks, then bi-weekly).

Visualizations

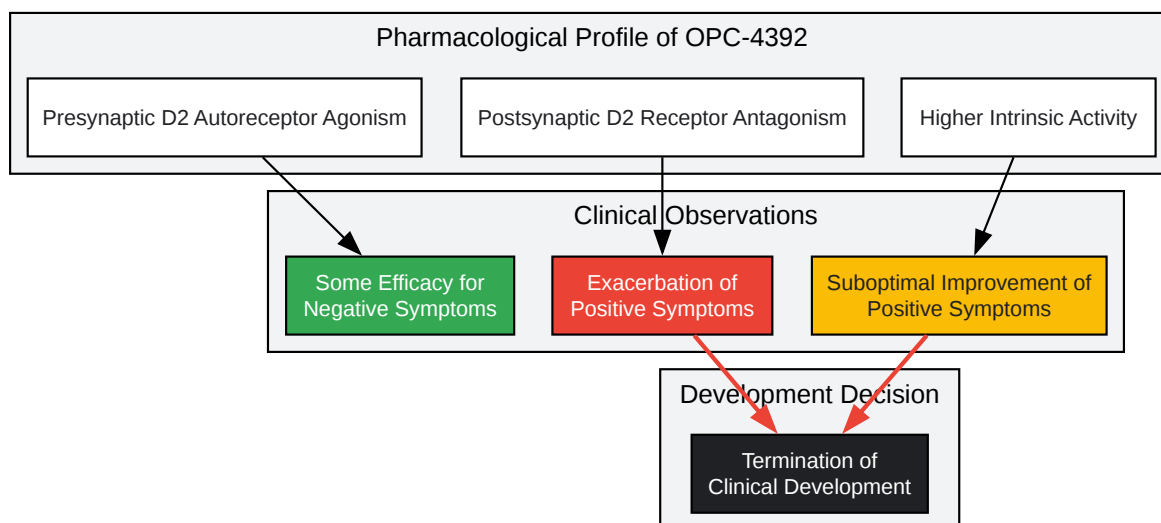
Signaling Pathway of a Dopamine D2 Partial Agonist like OPC-4392



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Caption: Dopamine D2 receptor partial agonist signaling pathway.

Logical Relationship for Termination of OPC-4392 Clinical Development



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Caption: Rationale for the termination of OPC-4392's clinical development.

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